

Spectroscopic Data of Goshuyuamide I: A Technical Guide

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Compound of Interest

Compound Name: Goshuyuamide I

Cat. No.: B12375683

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This technical guide provides a comprehensive overview of the spectroscopic data for **Goshuyuamide I**, a natural product isolated from *Evodia rutaecarpa*. Based on available literature, **Goshuyuamide I** is synonymous with Wuchuyuamide I. The structural elucidation of this compound was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Chemical Structure

While the initial search for "**Goshuyuamide I**" did not directly yield its structure, subsequent investigation revealed its likely identity as Wuchuyuamide I. The chemical structure of Wuchuyuamide I should be confirmed from the primary literature that first reported its isolation and characterization.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Goshuyuamide I** (Wuchuyuamide I). This data is essential for the identification and characterization of the compound. The specific values should be referenced from the primary publication: Wang, Q. Z., & Liang, J. Y. (2004). [Studies on the chemical constituents of *Evodia rutaecarpa* (Juss.) Benth]. Yao xue xue bao = Acta pharmaceutica Sinica, 39(8), 605–608.[\[1\]](#)

NMR Spectroscopic Data

Table 1: ^1H NMR Spectroscopic Data of **Goshuyuamide I**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available	Data not available	Data not available	Data not available
...

Table 2: ^{13}C NMR Spectroscopic Data of **Goshuyuamide I**

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available	Data not available	Data not available
...

Infrared (IR) Spectroscopic Data

Table 3: IR Absorption Bands of **Goshuyuamide I**

Wavenumber (cm^{-1})	Functional Group Assignment
Data not available	Data not available
...	...

Mass Spectrometry (MS) Data

Table 4: Mass Spectrometric Data of **Goshuyuamide I**

m/z	Ion Type	Assignment
Data not available	Data not available	Data not available
...

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for a natural product like **Goshuyuamide I**. The specific parameters and instruments used for the characterization of **Goshuyuamide I** would be detailed in the primary literature.^[1]

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A few milligrams of the purified **Goshuyuamide I** are dissolved in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD).
- **Instrumentation:** ¹H and ¹³C NMR spectra are recorded on a high-resolution NMR spectrometer (e.g., 400, 500, or 600 MHz).
- **Data Acquisition:**
 - ¹H NMR: Standard pulse sequences are used to acquire the proton spectrum. Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
 - ¹³C NMR: Proton-decoupled spectra are typically acquired to simplify the spectrum. Chemical shifts are reported in ppm relative to the solvent peak. 2D NMR experiments such as COSY, HSQC, and HMBC are often employed for complete structural assignment.

3.2. Infrared (IR) Spectroscopy

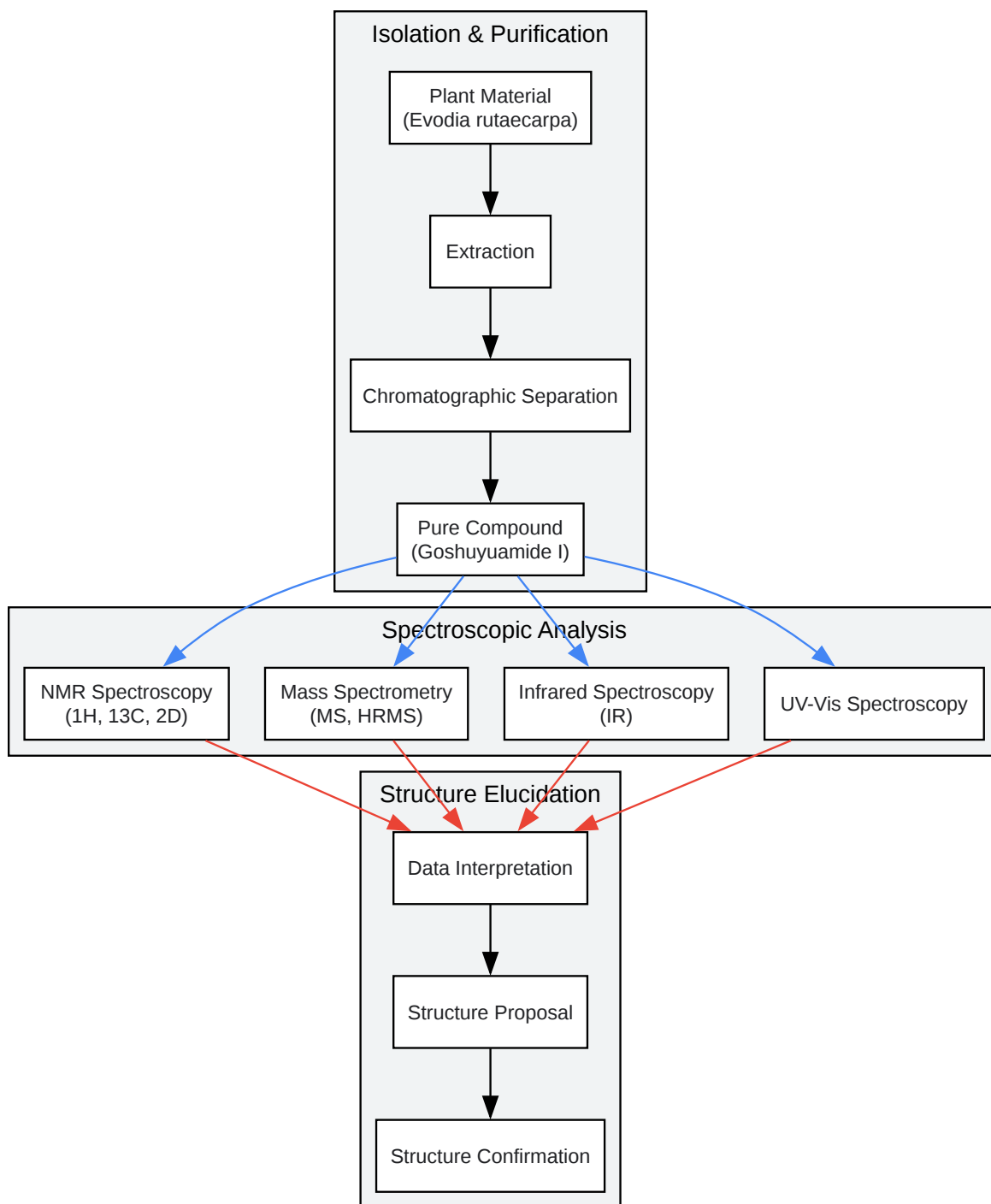
- **Sample Preparation:** The sample can be prepared as a KBr pellet, a thin film on a salt plate (e.g., NaCl or KBr), or dissolved in a suitable solvent.
- **Instrumentation:** An FTIR (Fourier Transform Infrared) spectrometer is used to record the spectrum.
- **Data Acquisition:** The spectrum is typically recorded over a range of 4000-400 cm⁻¹. The positions of the absorption bands are reported in wavenumbers (cm⁻¹).

3.3. Mass Spectrometry (MS)

- Instrumentation: A variety of mass spectrometers can be used, such as Electrospray Ionization (ESI) or High-Resolution Mass Spectrometry (HRMS).
- Data Acquisition: The instrument is calibrated, and the sample is introduced. The resulting mass spectrum shows the mass-to-charge ratio (m/z) of the molecular ion and fragment ions. HRMS provides a highly accurate mass measurement, which can be used to determine the elemental composition of the molecule.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a novel natural product like **Goshuyuamide I**.



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References

- 1. [Studies on the chemical constituents of Evodia rutaecarpa (Juss.) Benth] - PubMed [pubmed.ncbi.nlm.nih.gov]
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